

Validation of (Z)-Akuammidine's Opioid Receptor Activity: A Comparative Guide

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Compound of Interest

Compound Name: (Z)-Akuammidine

Cat. No.: B15590302

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the opioid receptor activity of **(Z)-Akuammidine** with other relevant opioid ligands. The information is supported by experimental data from peer-reviewed studies, with detailed methodologies for key experiments to facilitate reproducibility and further investigation.

Executive Summary

(Z)-Akuammidine, an alkaloid isolated from the seeds of *Picralima nitida*, has been identified as an agonist at the μ -opioid receptor (MOR). Experimental data indicates a micromolar binding affinity and functional potency at the MOR, suggesting a potential role as a lead compound in the development of novel analgesics. This guide presents a comparative analysis of its binding and functional profile against other alkaloids from *P. nitida* and standard opioid receptor ligands.

Data Presentation

The following tables summarize the quantitative data on the binding affinity and functional potency of **(Z)-Akuammidine** and comparator compounds at the μ -opioid receptor.

Table 1: Opioid Receptor Binding Affinity (K_i)

Compound	μ -Opioid Receptor (K _i , μ M)	δ -Opioid Receptor (K _i , μ M)	κ -Opioid Receptor (K _i , μ M)	Reference
(Z)-Akuammidine	0.6	2.4	8.6	
Akuamine	0.5	-	-	
Akuammicine	-	-	0.2	
Morphine	0.0012	-	-	
DAMGO	0.00118	-	-	

Note: "-" indicates data not readily available in the cited sources.

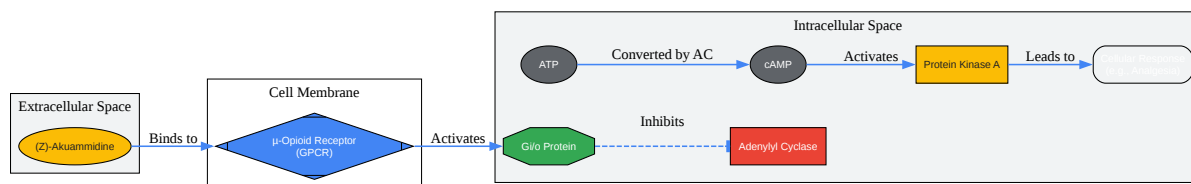
Table 2: μ -Opioid Receptor Functional Potency (EC₅₀)

Compound	Functional Assay	EC ₅₀ (μ M)	E _{max} (%)	Reference
(Z)-Akuammidine	cAMP Inhibition	2.6 - 5.2	-	
Akuamine	cAMP Inhibition	2.6	-	
Pseudo-akuammigine	cAMP Inhibition	3.14	-	
DAMGO	GTP γ S Binding	0.222	100 (Full Agonist)	

Note: E_{max} values are often normalized to a standard full agonist like DAMGO. "-" indicates data not readily available in the cited sources.

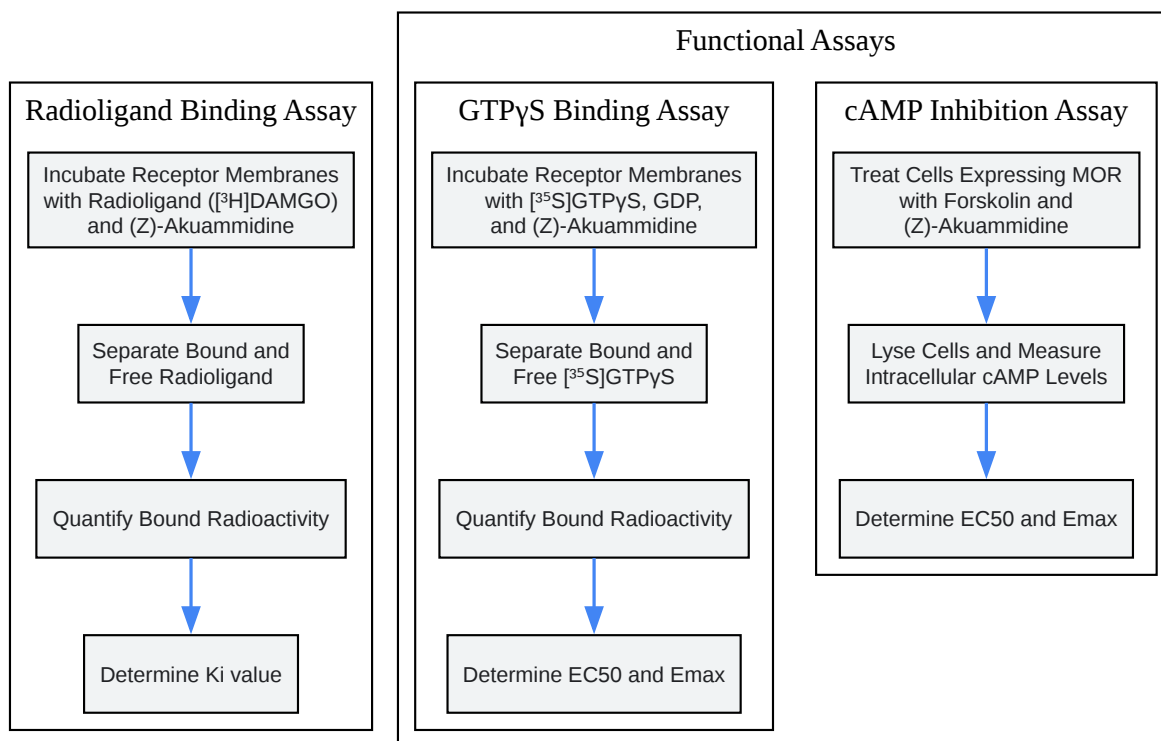
Signaling Pathway and Experimental Workflows

The following diagrams illustrate the μ -opioid receptor signaling pathway and the general workflows for the key experimental assays used to characterize **(Z)-Akuammidine**'s activity.



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Caption: μ -Opioid receptor signaling pathway activated by **(Z)-Akuammidine**.



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- To cite this document: BenchChem. [Validation of (Z)-Akuammidine's Opioid Receptor Activity: A Comparative Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15590302#validation-of-z-akuammidine-s-opioid-receptor-activity]

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